

Spectroscopic data of 4-Methyl-2-nitrosophenol (IR, NMR, UV-Vis)

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Compound of Interest

Compound Name: 4-Methyl-2-nitrosophenol

CAS No.: 58243-10-0

Cat. No.: B14672563

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Spectroscopic Characterization of 4-Methyl-2-nitrosophenol

An In-Depth Technical Guide for Structural Elucidation

Part 1: Executive Summary & Core Directive

The Chameleon Molecule: Understanding Tautomeric Dominance For researchers and drug development professionals, **4-Methyl-2-nitrosophenol** (CAS: 39825-16-6) presents a classic spectroscopic challenge: it rarely exists as a simple phenol. In the solid state and in most organic solvents, this compound exists predominantly as its tautomer, 4-methyl-1,2-benzoquinone 2-oxime.

Failure to recognize this equilibrium leads to misinterpretation of spectral data—specifically, the search for a phenolic O-H stretch in IR or a nitroso signal that isn't there. This guide provides a definitive spectroscopic profile, grounding the data in the governing tautomeric equilibrium.

Part 2: Structural Dynamics & Tautomerism

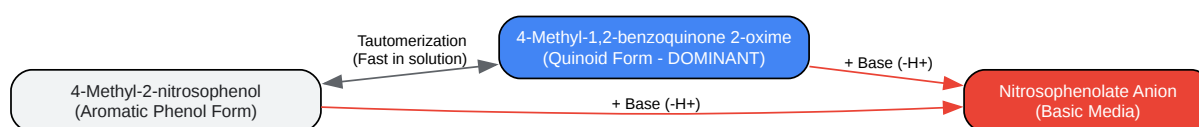
The spectroscopic identity of this molecule is defined by the migration of a proton between the phenolic oxygen and the nitroso nitrogen.

The Equilibrium Mechanism

In non-polar and polar aprotic solvents (e.g.,

, DMSO-

), the equilibrium shifts heavily toward the Quinone Oxime form. The Nitrosophenol form is typically observed only as a transient species or in specific basic aqueous conditions as the nitrosophenolate anion.



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Figure 1: Tautomeric equilibrium favoring the quinone oxime structure in neutral organic media.

Part 3: Spectroscopic Data Analysis

1. Infrared Spectroscopy (IR)

Diagnostic Strategy: Do not look for a standard phenolic O-H. Instead, validate the structure by the presence of Quinone Carbonyl (C=O) and Oxime (C=N) bands.

Functional Group	Wavenumber ()	Intensity	Structural Assignment
O-H Stretch	3100 – 3400	Medium, Broad	Oxime O-H. Distinct from sharp phenolic O-H. Often broadened by H-bonding.
C=O Stretch	1620 – 1650	Strong	Quinone Carbonyl. The definitive marker for the oxime tautomer.
C=N Stretch	1580 – 1600	Medium	Oxime C=N. Confirms the imine-like character.
N-O Stretch	1000 – 1050	Strong	Oxime N-O. Distinguishes from nitro compounds ().
C=C Ring	1500 – 1550	Variable	Benzoquinone ring skeletal vibrations.

Expert Insight: If you observe strong bands at 1530 and 1350

, you likely have the nitro impurity (4-methyl-2-nitrophenol), not the nitroso compound.

2. Nuclear Magnetic Resonance (NMR)

Methodology: The

¹H NMR spectrum is characterized by the desymmetrization of the aromatic ring due to the fixed double bonds in the quinone form. ¹H NMR Data (Representative in

):

Proton	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
Oxime OH	10.0 – 13.0	Broad Singlet	-	Highly deshielded, exchangeable acidic proton.
H-3	7.4 – 7.6	Doublet	~2.5 (Meta)	Syn-proton. Deshielded by the lone pair of the oxime nitrogen or anisotropy of the C=N bond.
H-5	6.4 – 6.6	Doublet of Doublets	~10 (Ortho), ~2 (Meta)	Quinone ring proton.
H-6	6.9 – 7.1	Doublet	~10 (Ortho)	Quinone ring proton adjacent to carbonyl.
Methyl	2.1 – 2.3	Singlet	-	Allylic methyl group attached to the quinone ring.

Mechanistic Note: The protons syn to the oxime hydroxyl group are significantly deshielded relative to the anti protons.[1] This "syn-deshielding" effect is a well-documented phenomenon in quinone oximes (Norris & Sternhell, 1966) and serves as a stereochemical probe.

3. UV-Vis Spectroscopy

Diagnostic Strategy: UV-Vis is the primary tool for assessing solvatochromism and ionization state.

- Neutral Organic Solvent (

, MeOH):

- (

, High

)

- (

, Lower

, Yellow/Orange color)

- Interpretation: Indicates the Quinone Oxime form.[\[1\]](#)[\[2\]](#)

- Basic Aqueous Solution (pH > 8):

- Bathochromic shift to

(Green/Red intense color).

- Interpretation: Formation of the delocalized Nitrosophenolate anion.

Part 4: Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure spectral fidelity and avoid exchange broadening:

- Solvent Choice: Use DMSO-

for maximum solubility and to slow down proton exchange, allowing the oxime OH to be visualized. Use

to observe the molecule in its native non-polar tautomeric state.

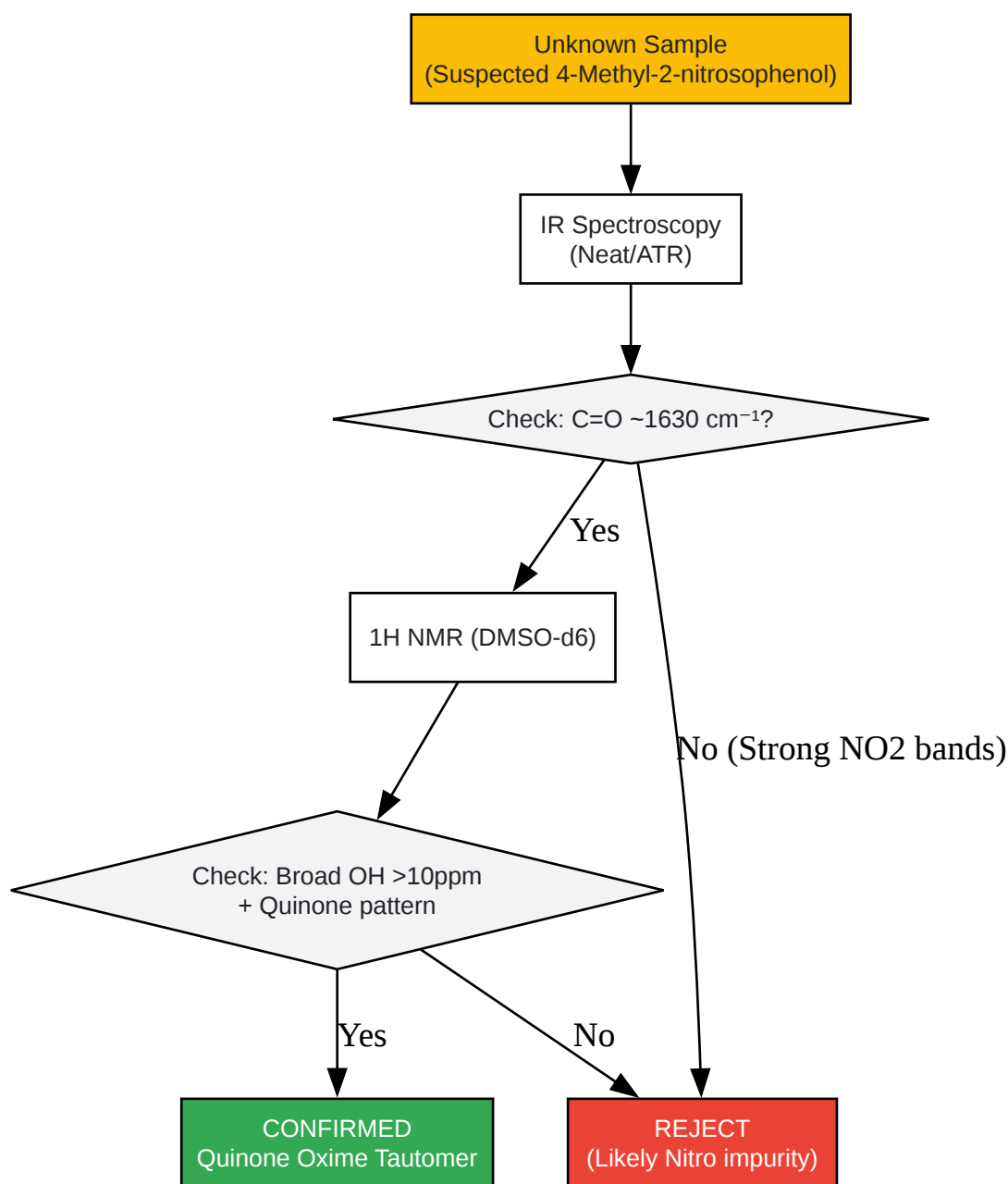
- Drying: The sample must be strictly anhydrous. Traces of water will broaden the Oxime OH peak and may catalyze tautomerization, blurring the ring proton splitting patterns.

- Concentration: Prepare a 10-15 mg/mL solution. Higher concentrations may induce stacking/aggregation shifts common in planar quinone systems.

Protocol B: UV-Vis Solvatochromic Test

A rapid test to confirm identity:

- Dissolve ~1 mg of sample in 10 mL Methanol (Solution A - Yellow).
- Add 2 drops of 1M NaOH.
- Result: Immediate color change to deep green/red indicates the presence of the nitrosophenol moiety (formation of anion).
- Control: If the solution remains yellow or turns only slightly darker without a hue shift, the sample may be the oxidized nitro derivative (which is less halochromic).



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Figure 2: Analytical workflow for validating the chemical identity of **4-Methyl-2-nitrosophenol**.

References

- Norris, R. K., & Sternhell, S. (1966).[3] N.M.R. spectra of 'p-nitrosophenol' and its methyl derivatives. Australian Journal of Chemistry, 19(5), 841–860.[1]

- Core Reference: Establishes the dominance of the benzoquinone monoxime tautomer in organic solvents and details the "syn-deshielding" effect in NMR.
- National Institute of Standards and Technology (NIST). (2023). 4-Methyl-2-nitrophenol vs **4-Methyl-2-nitrosophenol** Data. NIST Chemistry WebBook.[4]
- Verification: Used to cross-reference CAS numbers and distinguish between nitro and nitroso deriv
- PubChem. (2025).[5] **4-Methyl-2-nitrosophenol** Compound Summary. National Library of Medicine.
- Data Source: General physical properties and identifiers (CAS 39825-16-6).

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- To cite this document: BenchChem. [Spectroscopic data of 4-Methyl-2-nitrosophenol (IR, NMR, UV-Vis)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14672563/docs#spectroscopic-data-of-4-methyl-2-nitrosophenol-ir-nmr-uv-vis\]](https://www.benchchem.com/product/b14672563/docs#spectroscopic-data-of-4-methyl-2-nitrosophenol-ir-nmr-uv-vis)

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